

Technical Support Center: Enhancing Sunscreen Water Resistance with Ethylhexyl Triazone

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Compound of Interest

Compound Name: **Ethylhexyl triazone**

Cat. No.: **B125852**

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Welcome to the technical support center for researchers, scientists, and drug development professionals. This guide is designed to provide in-depth technical and practical insights into leveraging **Ethylhexyl Triazone** to enhance the water resistance of sunscreen formulations. Here, you will find answers to common experimental challenges, detailed troubleshooting guides, and validated protocols to support your formulation development.

Section 1: Understanding Ethylhexyl Triazone - Core Concepts & Properties

This section addresses fundamental questions regarding **Ethylhexyl Triazone**'s mechanism and characteristics, providing the foundational knowledge needed for effective formulation.

Q1: What is Ethylhexyl Triazone and how does it contribute to water resistance?

Ethylhexyl Triazone (INCI: **Ethylhexyl Triazone**), also known as Uvinul T 150, is a highly effective and photostable organic UVB filter.^{[1][2]} Its chemical structure, a triazine derivative, gives it an exceptionally high absorption of UVB radiation, with a peak at approximately 314 nm.^[1] This allows for high SPF values to be achieved with relatively low concentrations of the filter.^{[2][3]}

The primary mechanism for its contribution to water resistance lies in its physicochemical properties:

- **High Lipophilicity & Water Insolubility:** **Ethylhexyl Triazone** is an oil-soluble powder and is completely insoluble in water.[1][3][4] This inherent hydrophobicity is the foundation of its ability to resist being washed off.
- **Affinity for Skin Keratin:** The polar nature of the triazine molecule creates a strong affinity for the keratin in the stratum corneum, the outermost layer of the skin.[2][5] This binding action helps to anchor the sunscreen film to the skin, significantly improving its "wash-off" resistance during activities like swimming or sweating.[2][5]

This combination of properties results in a more durable and substantive sunscreen film on the skin, which is critical for maintaining UV protection during water exposure.

Section 2: Formulation & Dissolution Troubleshooting Guide

Successfully incorporating a crystalline UV filter like **Ethylhexyl Triazone** requires careful attention to the formulation process. This section provides solutions to the most common challenges encountered in the lab.

Q2: I am observing crystals in my formulation after it cools. How can I prevent the recrystallization of Ethylhexyl Triazone?

Recrystallization is a common issue with solid organic UV filters and can severely compromise SPF efficacy by creating an uneven film on the skin.[6] Here's a systematic approach to troubleshooting this problem:

- **Ensure Complete Initial Solubilization:** Incomplete dissolution is the most frequent cause of recrystallization. **Ethylhexyl Triazone** is a crystalline powder with a melting point between 128-132°C.[2] It must be fully dissolved in the oil phase during manufacturing.
 - **Protocol:** Heat the oil phase of your formulation to 80-85°C. Add the **Ethylhexyl Triazone** powder slowly while mixing with a propeller stirrer. Maintain the temperature and continue mixing until no visible particles remain and the oil phase is completely clear. A common

mistake is not reaching a high enough temperature or not holding it long enough to ensure full dissolution.[6]

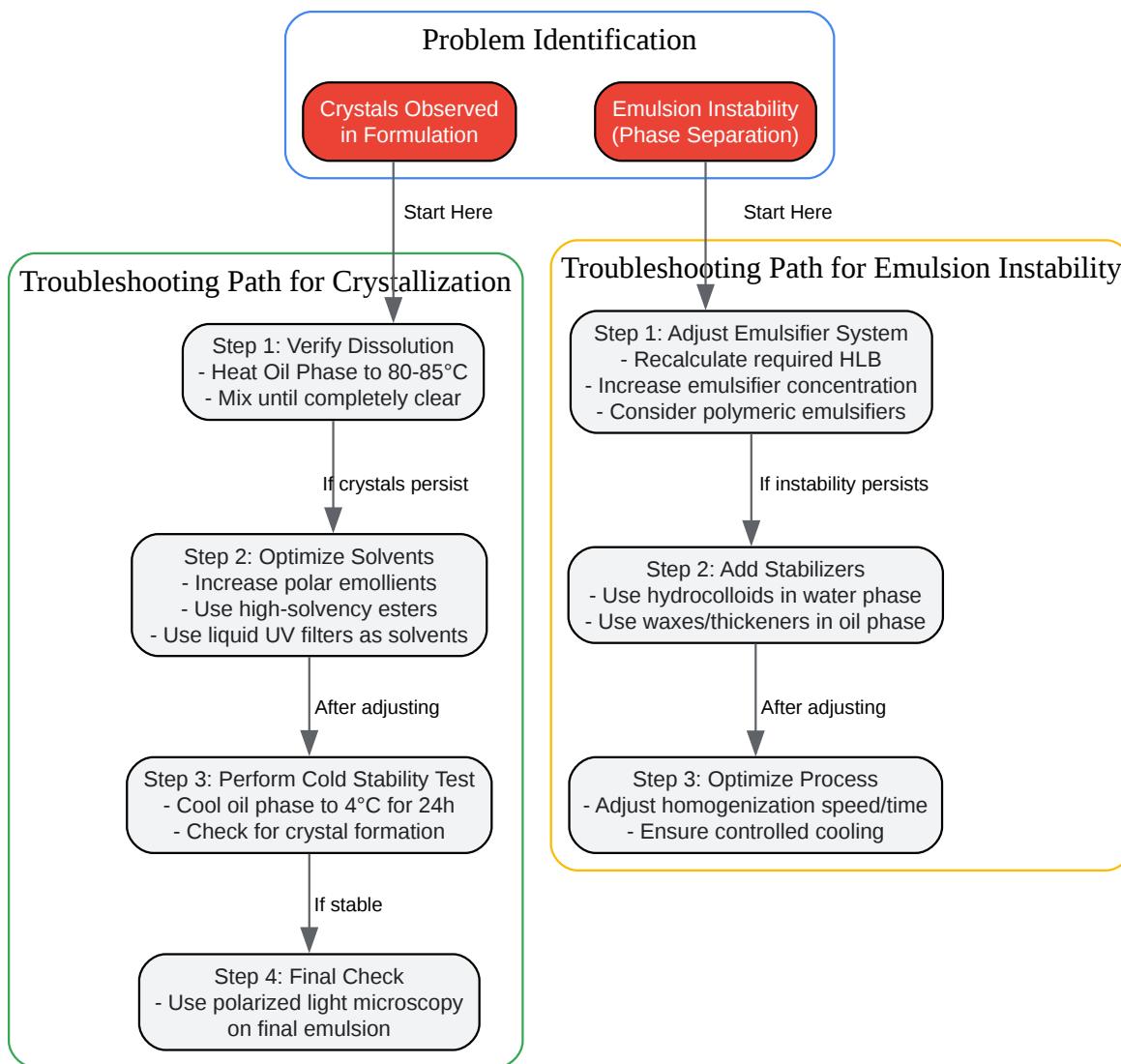
- Optimize Your Solvent/Emollient System: The choice of emollients is critical. Not all cosmetic oils have the same solvent capacity for crystalline UV filters.
 - High Polarity Emollients: Increasing the concentration of polar oils in your formulation can significantly improve the solubility of solid organic filters.[6]
 - Effective Solvents: Studies and supplier data show that certain emollients are particularly effective at dissolving **Ethylhexyl Triazone**. For example, C12-15 Alkyl Benzoate and other esters demonstrate good solvency.[7] One supplier notes good solubility in emollients like C12-13 Alkyl Lactate (24%), Diisopropyl Sebacate (15%), and Dibutyl Adipate (15%).
 - UV Filter Synergies: Other liquid UV filters can act as excellent solvents. Ethylhexyl Methoxycinnamate (Octinoxate) is a particularly effective solvent for **Ethylhexyl Triazone**.
- Conduct a Cold Stability Test on Your Oil Phase: Before proceeding to emulsification, test the stability of your oil phase.
 - Protocol: After dissolving the **Ethylhexyl Triazone** and other oil-soluble ingredients, take a small sample of the clear oil phase and place it at a low temperature (e.g., 4°C or even -15°C) for 24 hours.[8] Observe for any crystal formation as it returns to room temperature. If crystals appear, you need to adjust your emollient blend to improve solvency.
- Microscopic Evaluation: After creating your final emulsion, use polarized light microscopy to check for crystals. Crystalline UV filters will appear as bright, often "spikey," structures under polarized light.[6]

Q3: My emulsion is unstable (e.g., phase separation, viscosity changes) after incorporating a high concentration of Ethylhexyl Triazone. What should I do?

High loads of oil-soluble ingredients, including crystalline UV filters, can destabilize an emulsion. Here are key strategies to improve stability:

- Re-evaluate Your Emulsifier System (HLB): A high oil phase content requires a robust emulsifier system.
 - HLB System: The Hydrophile-Lipophile Balance (HLB) of your emulsifier system must be appropriate for the types and amounts of oils you are using. With a high load of polar and non-polar oils (including UV filters), you may need a blend of emulsifiers to achieve the required HLB for a stable oil-in-water (O/W) emulsion. Sometimes, increasing the total emulsifier concentration (e.g., up to 5-6%) is necessary for complex sunscreen formulations with high filter loads.[\[9\]](#)
 - Polymeric Emulsifiers: Consider using polymeric emulsifiers (e.g., Acrylates/C10-30 Alkyl Acrylate Crosspolymer), which can stabilize high oil loads at lower use levels and provide excellent sensory properties.
 - W/O Emulsions: For very high water resistance and stability with large oil phases, consider a water-in-oil (W/O) emulsion. These systems inherently offer better water resistance but can have a heavier sensory feel.[\[10\]](#)
- Utilize Stabilizers and Rheology Modifiers:
 - Aqueous Phase: In O/W emulsions, use hydrocolloids like Xanthan Gum or Carbomers in the water phase to build viscosity and prevent droplet coalescence. According to the gel network theory, a structured aqueous phase is crucial for long-term stability.[\[6\]](#)
 - Oil Phase: Incorporate oil-phase thickeners or waxes. These can help structure the oil phase and prevent the expulsion of UV filters.
- Manufacturing Process Control:
 - Homogenization: The energy applied during emulsification is critical. Ensure your homogenization speed and time are optimized to create small, uniform oil droplets. This increases the stability of the emulsion by reducing the likelihood of coalescence.
 - Temperature Control: Maintain proper temperature control during the addition of phases and the cooling process to prevent shocking the system, which can lead to instability.

The following diagram illustrates the logical workflow for troubleshooting common formulation issues with **Ethylhexyl Triazone**.



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Caption: Troubleshooting workflow for **Ethylhexyl Triazone** formulations.

Section 3: Experimental Protocols for Water Resistance Assessment

Validating the water resistance of your formulation is a critical step. This section provides detailed methodologies for both in vivo and in vitro testing.

Q4: How do I perform an in vivo water resistance test according to established standards?

The internationally recognized standard for in vivo water resistance testing is defined by ISO 16217:2020 (Water immersion procedure) and is intended to be used in conjunction with ISO 24444 (In vivo SPF determination).[11][12][13][14] The US FDA has a similar, but slightly different, protocol. The core principle is to measure the SPF of the product on human subjects both before and after a defined period of water immersion.

Protocol: ISO 16217 Water Immersion Procedure

- Subject Selection: Enroll at least 10 healthy adult subjects with skin types I, II, or III as defined in ISO 24444.[12]
- Static SPF Determination: First, determine the static (pre-immersion) SPF of the sunscreen product according to the full ISO 24444 protocol on a designated area of the subjects' backs.
- Product Application for Water Resistance Test: On a separate, adjacent area of the back, apply the test product at a concentration of 2.0 mg/cm². Allow it to dry for 15-30 minutes.
- Water Immersion: Subjects are immersed in a bath or whirlpool with circulating water maintained at a temperature of 30 ± 2°C.[12]
 - The immersion consists of cycles of 20 minutes of immersion followed by a 15-minute drying period with no toweling.[9]
 - "Water Resistant" (40 minutes): This claim requires two 20-minute immersion cycles.
 - "Very Water Resistant" (80 minutes): This claim requires four 20-minute immersion cycles. [9]

- Post-Immersion SPF Determination: After the final immersion cycle and drying period, the SPF of the product on the water-exposed site is determined using the same ISO 24444 procedure.
- Calculation: The water resistance is determined by comparing the post-immersion SPF to the static SPF. A product is considered water-resistant if the mean SPF after immersion is at least 50% of the mean static SPF value.

Q5: Is there a reliable in vitro method to screen formulations for water resistance in the lab?

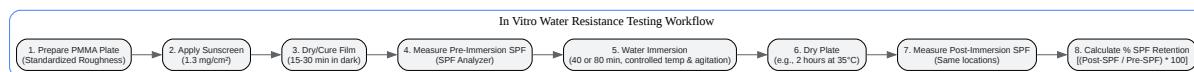
Yes, in vitro methods are excellent for screening and optimizing formulations before committing to expensive and time-consuming in vivo studies.[\[12\]](#)[\[15\]](#) The most common method involves applying the sunscreen to a synthetic skin substrate, immersing it in water, and measuring the change in UV absorbance.

Protocol: In Vitro Water Resistance Testing using PMMA Plates

- Substrate Preparation: Use molded Polymethyl Methacrylate (PMMA) plates with a standardized roughness (e.g., ~6 μm) to mimic skin topography.[\[11\]](#)
- Product Application: Apply the sunscreen formulation evenly across the PMMA plate at a controlled concentration, typically 1.3 mg/cm².[\[11\]](#) Use a gloved finger or a robotic spreader to ensure a uniform film.
- Drying/Curing: Allow the plates to dry in a dark, temperature-controlled environment for at least 15-30 minutes to allow the film to set.
- Pre-Immersion Measurement: Measure the initial UV transmittance/absorbance of the sunscreen film using an SPF analyzer (spectrophotometer with an integrating sphere). This will give you the in vitro static SPF value. Mark the plate to ensure measurements are taken from the same locations post-immersion.[\[11\]](#)
- Water Immersion:
 - Place the PMMA plates in a holder and immerse them in a beaker or dissolution apparatus containing deionized or osmosed water.[\[12\]](#)

- The water should be maintained at a controlled temperature (e.g., 29-34°C).[11][13]
- Gently agitate the water with a magnetic stirrer or paddle at a low, consistent speed (e.g., 15 rpm) for the desired duration (e.g., 40 or 80 minutes).[11]
- Post-Immersion Drying: Carefully remove the plates from the water, allowing excess water to drain off. Do not blot or wipe the surface. Place the plates in a drying oven at a controlled temperature (e.g., 35°C) for a set period (e.g., 2 hours) until completely dry.[11]
- Post-Immersion Measurement: Remeasure the UV absorbance of the dried plates in the exact same locations as the pre-immersion reading. This will give you the post-immersion SPF value.
- Calculation: Calculate the percentage of SPF retention:
 - % Water Resistance = (Post-Immersion SPF / Pre-Immersion SPF) x 100
 - A common threshold for passing a screening test is retaining >50% of the initial SPF value.[12]

The following diagram outlines the workflow for this in vitro water resistance test.



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Caption: Workflow for in vitro water resistance assessment.

Section 4: Advanced Formulation & Optimization

This final section explores how to further enhance performance and address aesthetic considerations when formulating with **Ethylhexyl Triazone**.

Q6: Beyond Ethylhexyl Triazone, what other ingredients can I use to boost water resistance?

While **Ethylhexyl Triazone** provides an excellent foundation, its performance can be synergistically enhanced with the use of film-forming polymers. These ingredients create a cohesive, flexible, and hydrophobic matrix on the skin that physically holds the UV filters in place.[\[16\]](#)

- **Types of Film-Formers:** Common categories include Acrylates Copolymers, PVP/Eicosene Copolymer, and silicone-based polymers like Trimethylsiloxysilicate.
- **Mechanism:** As the volatile components of the sunscreen (like water or ethanol) evaporate, these polymers form a continuous film over the skin. This film acts as a barrier, significantly reducing the wash-off of the entire formula, including both oil-soluble filters like **Ethylhexyl Triazone** and any water-soluble components.
- **Added Benefits:** Film-formers not only improve water and sweat resistance but can also enhance the even distribution of UV filters on the skin, potentially boosting the static SPF value and improving the overall sensory feel of the product.[\[16\]](#)

Q7: How does Ethylhexyl Triazone impact the sensory profile of a sunscreen, and how can I optimize for a lighter, non-greasy feel?

Because **Ethylhexyl Triazone** is an oil-soluble powder that requires a significant oil phase for dissolution, there is a risk of creating a heavy or greasy final product. Optimizing the aesthetics is key to consumer acceptance.

- **Emollient Selection:** The choice of emollients has the largest impact on sensory feel.
 - **Light Esters:** Use low-viscosity, fast-spreading esters like C12-15 Alkyl Benzoate, Dicaprylyl Carbonate, or Coco-Caprylate/Caprate. These can act as good solvents for **Ethylhexyl Triazone** while providing a light, dry-touch feel.
 - **Volatile Silicones:** Incorporating volatile silicones (e.g., Cyclopentasiloxane) can dramatically improve the initial feel and reduce greasiness, although the trend is moving

away from certain silicones.

- Use of Sensory Modifiers:
 - Powders: Ingredients like silica, corn starch, or nylon-12 can be added to the formulation to absorb excess oil and provide a mattifying effect on the skin.
 - Emulsifier Choice: Certain emulsifiers, particularly those that form liquid crystal structures, can lead to a lighter and less oily skin feel even in formulations with a high internal oil phase.
- Formulation Type: An oil-in-water (O/W) emulsion will generally feel lighter and less greasy than a water-in-oil (W/O) emulsion. However, W/O emulsions typically offer superior water resistance.^[10] The final choice depends on balancing the desired performance with the target sensory profile.

By carefully selecting solvents, incorporating film-formers, and using modern sensory modifiers, formulators can create high-SPF, highly water-resistant sunscreens with **Ethylhexyl Triazone** that are also cosmetically elegant and a pleasure for the consumer to use.

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